

A Technical Guide to the Commercial Acquisition and Use of Nickel-61 Isotope

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Compound of Interest

Compound Name: Nickel-61

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial landscape for the stable isotope **Nickel-61** (^{61}Ni). It is intended to assist researchers, scientists, and professionals in the pharmaceutical industry in sourcing, purchasing, and understanding the applications of this specialized material.

Commercial Suppliers and Product Specifications

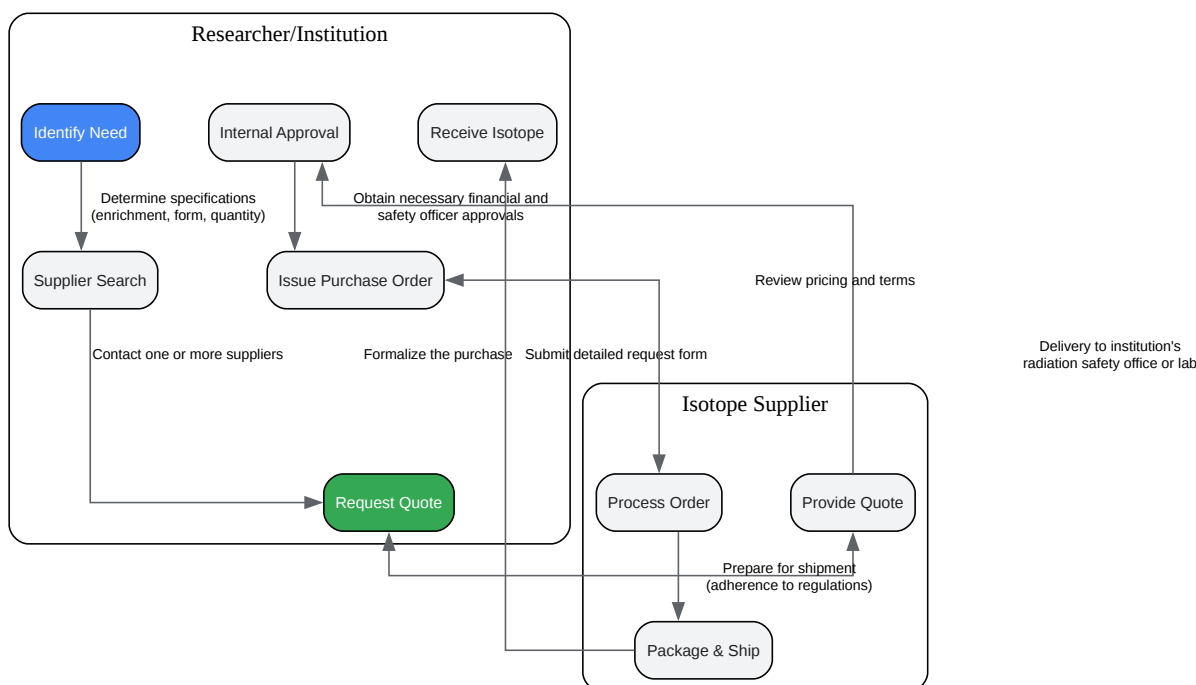
The acquisition of ^{61}Ni begins with identifying a reliable supplier. Several companies specialize in the production and distribution of stable isotopes. The table below summarizes the offerings of prominent commercial suppliers. Pricing is typically provided upon request, as it is influenced by enrichment levels, chemical form, quantity, and market availability.

Supplier	Chemical Forms	Enrichment Levels (%)	Purity Levels	Notes
BuyIsotope.com (Neonest AB)	Metal Powder (Ni), Oxide (NiO)	Request quote	Request quote	Provides Safety Data Sheets (SDS) for both metal powder and oxide forms. [1]
American Elements	Metal (Powder, Rod, Pellets, Pieces, Granules, Sputtering Targets, Ingot), Ultra High Purity & Nanoparticles[2]	Request quote	Produces to various standard grades including Mil Spec, ACS, Reagent, Technical, Food, Agricultural, Pharmaceutical, Optical, USP, and EP/BP.[2]	Generally has ⁶¹ Ni metal isotopic material immediately available.[2]
National Isotope Development Center (NIDC)	Chloride, Metal Powder, Metal Solid, Oxide[3]	84-99[3]	Request quote	A U.S. Department of Energy program that supplies isotopes.
Trace Sciences International	Metal, Oxide[4]	56 - 90+[4]	Request quote	Also offers other nickel isotopes and provides their natural abundance and mass data.[4]

ISOFLEX USA	Inquire for available forms	Inquire for enrichment	Inquire for purity	Provides a list of stable nickel isotopes with their basic nuclear properties.
Sigma-Aldrich (Merck)	Inquire for available forms	Inquire for enrichment	Inquire for purity	Researchers can request a quote for ISOTEC® Stable Isotopes.

The Purchasing Process: A Step-by-Step Workflow

Acquiring a stable isotope such as ^{61}Ni involves a more detailed process than purchasing standard laboratory chemicals. The following workflow outlines the typical steps a researcher or institution will follow.



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A generalized workflow for the procurement of **Nickel-61** isotope.

Key Considerations in the Purchasing Process:

- Detailed Quotation Request: When requesting a quote, be prepared to provide specific details including the desired isotope (^{61}Ni), the required enrichment percentage, the chemical form, the total quantity needed, and the desired chemical purity.[1]
- Institutional Approvals: The purchase of isotopes, even stable ones, may require approval from your institution's radiation safety officer or a similar authority.[3][4]

- Documentation: Suppliers will require official purchase orders and may have specific documentation requirements that need to be completed by the purchasing institution.

Key Applications and Experimental Methodologies

Nickel-61 is utilized in a variety of advanced scientific research fields due to its unique nuclear properties.[5]

Mössbauer Spectroscopy

^{61}Ni is a crucial nuclide for Mössbauer spectroscopy, a technique that probes the hyperfine interactions between a nucleus and its surrounding electrons.[5] This allows for the detailed study of local electronic states, magnetic properties, and the chemical environment of nickel atoms in materials.[5]

Experimental Protocol Outline: Synchrotron Radiation-Based ^{61}Ni Mössbauer Spectroscopy

- Source Preparation: A single line source of ^{61}Co in a $^{61}\text{Ni}_{0.85}\text{Cr}_{0.15}$ matrix is often used.
- Sample Preparation: The material to be studied, containing ^{61}Ni , is prepared as a thin, homogeneous absorber. This may involve pressing polycrystalline samples into pellets.
- Experimental Setup:
 - The experiment is typically conducted at a synchrotron facility.
 - Synchrotron radiation is monochromatized to the 67.4 keV resonance energy of ^{61}Ni .
 - The monochromatized beam is passed through the ^{61}Ni -containing sample (absorber).
 - A detector measures the transmitted radiation as a function of the relative velocity between the source and the absorber.
- Data Acquisition: The Mössbauer spectra are recorded in transmission geometry, often with both the source and absorber cooled to low temperatures (e.g., liquid helium temperature) in a cryostat.

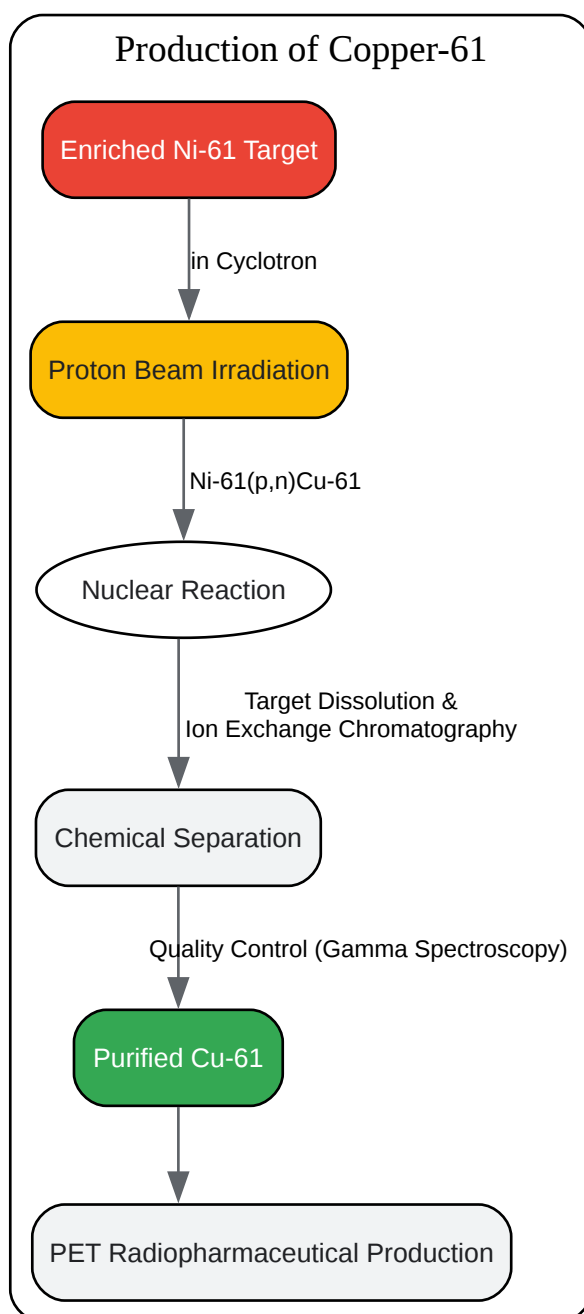
- **Data Analysis:** The resulting spectra, which show absorption peaks corresponding to nuclear transitions, are fitted to theoretical models to extract parameters such as isomer shift, quadrupole splitting, and magnetic hyperfine field.

Production of the Radionuclide Copper-61

Enriched ^{61}Ni is a key target material for the production of the positron-emitting radionuclide Copper-61 (^{61}Cu).^{[1][6][7]} ^{61}Cu is used in Positron Emission Tomography (PET) for medical imaging, particularly in oncology and cardiology.^[7] The production is typically achieved via the $^{61}\text{Ni}(p,n)^{61}\text{Cu}$ nuclear reaction in a cyclotron.^[6]

Experimental Protocol Outline: Production of ^{61}Cu from a ^{61}Ni Target

- **Target Preparation:**
 - Highly enriched ^{61}Ni is electroplated onto a suitable backing material, often a gold disk.
- **Irradiation:**
 - The ^{61}Ni target is bombarded with a proton beam of a specific energy (e.g., 14.7 MeV) in a biomedical cyclotron.^[6]
- **Chemical Separation:**
 - Following irradiation, the target is dissolved.
 - The produced ^{61}Cu is separated from the nickel target material using ion exchange chromatography.^[6]
- **Quality Control:**
 - The radionuclidic purity of the final ^{61}Cu product is assessed using gamma spectroscopy to ensure it is free from other radioactive isotopes.^[6]
 - The specific activity of the ^{61}Cu is also determined.^[6]



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Workflow for the production of Copper-61 from a **Nickel-61** target.

Tracer Studies in Biological and Environmental Systems

Stable isotopes like ^{61}Ni can be used as tracers to study the migration and metabolism of elements in biological and environmental systems.[1][7] For example, ^{61}Ni can be used to trace the uptake and distribution of nickel in soil and plants.[1][7]

This guide provides a foundational understanding for the procurement and application of **Nickel-61**. For specific experimental designs and safety protocols, researchers should consult detailed scientific literature and their institution's safety guidelines.

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